

# what is the synthesis process for guanylurea phosphate

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## Compound of Interest

Compound Name: *Guanylurea phosphate*

Cat. No.: *B3028872*

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## Synthesis of Guanylurea Phosphate: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide details the primary synthesis process for **guanylurea phosphate**, a compound of interest for various industrial applications, including as a flame retardant and a slow-release fertilizer. The information presented herein is curated for researchers, scientists, and professionals in drug development, providing a comprehensive overview of the synthesis, experimental protocols, and analytical characterization.

## Core Synthesis Route: Reaction of Dicyandiamide with Phosphoric Acid

The most prevalent and industrially viable method for synthesizing **guanylurea phosphate** involves the reaction of dicyandiamide with phosphoric acid in an aqueous medium.<sup>[1]</sup> This process is favored for its simplicity, use of readily available starting materials, mild reaction conditions, and high yields.<sup>[1]</sup>

The reaction proceeds by heating a mixture of dicyandiamide and water, followed by the controlled addition of phosphoric acid. The subsequent reaction mixture is held at an elevated temperature to ensure complete conversion. Upon cooling, **guanylurea phosphate** crystallizes from the solution and is then isolated and purified.

## Quantitative Data Summary

The following table summarizes quantitative data from two example experimental protocols for the synthesis of **guanylurea phosphate**.

Parameter	Example 1	Example 2 (with Mother Liquor Recycling)
Reactants		
Dicyandiamide	100 kg	100 kg
Purified Water	200 kg	-
Centrifuge Mother Liquor	-	200 kg
Phosphoric Acid	Aqueous Solution	Aqueous Solution
Reaction Conditions		
Initial Heating Temperature	80°C	80°C
Phosphoric Acid Addition Rate	100 L/h	100 L/h
Final Reaction Temperature	100°C	100°C
Insulation Time	8 hours	8 hours
Crystallization Temperature	< 20°C	< 20°C
Product Metrics		
Yield	192 kg (80.6%)	202 kg (84.9%)
Purity	99.4%	99.5%

Data sourced from patent CN107721883A.[2]

## Experimental Protocols

### Protocol 1: Synthesis using Purified Water

This protocol outlines the synthesis of **guanylurea phosphate** using fresh purified water.

**Materials:**

- Dicyandiamide (100 kg)
- Purified Water (200 kg)
- Phosphoric Acid Solution
- Ethanol (for rinsing)

**Procedure:**

- **Mixing and Dissolution:** In a suitable reactor, mix 100 kg of dicyandiamide with 200 kg of purified water. Stir the mixture while slowly heating to 80°C until the dicyandiamide is completely dissolved.
- **Filtration:** Filter the hot solution to remove any insoluble impurities.
- **Reaction:** Transfer the filtered solution to the reactor. Begin the dropwise addition of the phosphoric acid solution at a controlled rate of 100 L/h.
- **Heating and Insulation:** After the addition of phosphoric acid is complete, slowly heat the reactor to 100°C. Maintain this temperature for 8 hours to ensure the reaction goes to completion.
- **Crystallization:** Cool the reaction mixture to below 20°C to induce the crystallization of **guanylurea phosphate**.
- **Isolation and Purification:** Centrifuge the crystallized slurry to isolate the solid product. Wash the solid cake with ethanol to remove residual impurities.
- **Drying:** Dry the purified product to obtain 192 kg of **guanylurea phosphate**.[\[2\]](#)

## Protocol 2: Synthesis with Mother Liquor Recycling

This protocol demonstrates an optimized process that recycles the mother liquor from a previous batch, contributing to higher yield and improved environmental friendliness.[\[1\]](#)[\[2\]](#)

**Materials:**

- Dicyandiamide (100 kg)
- Centrifuge Mother Liquor (from a previous batch of **guanylurea phosphate** synthesis) (200 kg)
- Phosphoric Acid Solution
- Ethanol (for rinsing)

**Procedure:**

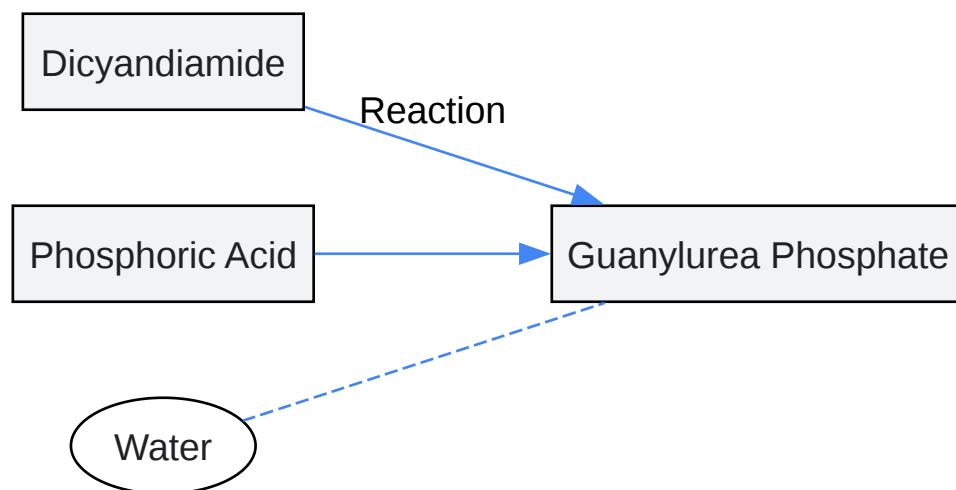
- Mixing and Dissolution: In a reactor, combine 100 kg of dicyandiamide with 200 kg of the recycled centrifuge mother liquor. Stir and heat the mixture to 80°C.
- Reaction: Begin the dropwise addition of the phosphoric acid solution at a rate of 100 L/h.
- Heating and Insulation: Once the addition is complete, increase the temperature of the reactor to 100°C and maintain it for 8 hours.
- Crystallization: Cool the system to below 20°C to facilitate crystallization.
- Isolation and Purification: Separate the solid product via centrifugation and wash the resulting cake with ethanol.
- Drying: Dry the product to yield 202 kg of **guanylurea phosphate**.[\[2\]](#)

## Alternative Synthesis Route: Direct Phosphorylation of Guanylurea

An alternative, though less detailed in available literature, is the direct phosphorylation of guanylurea.[\[1\]](#) This method involves reacting guanylurea with phosphoric acid at elevated temperatures, typically between 80-100°C, for an extended period of 12-24 hours.[\[1\]](#) Guanylurea itself can be synthesized by the hydrolysis of dicyandiamide in the presence of sulfuric acid.[\[3\]](#)

## Visualizing the Process

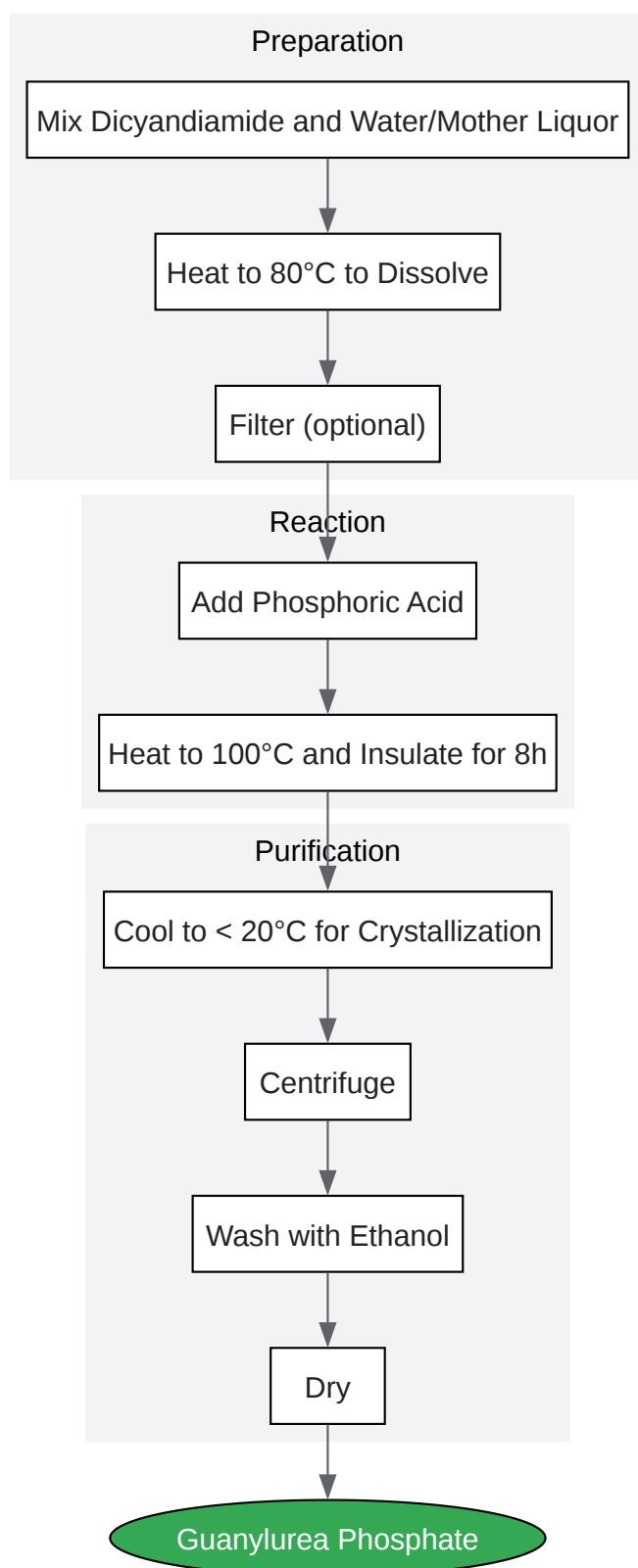
### Synthesis Pathway



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Caption: Reaction of Dicyandiamide and Phosphoric Acid.

## Experimental Workflow

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Caption: Experimental Workflow for **Guanylurea Phosphate** Synthesis.

## Analytical Characterization

To ensure the purity and identity of the synthesized **guanylurea phosphate**, High-Performance Liquid Chromatography (HPLC) is a commonly employed analytical technique.[4]

Typical HPLC Method:

- Column: A mixed-mode stationary phase column, such as Primesep 100, is suitable for retaining and analyzing the polar **guanylurea phosphate**.[4]
- Mobile Phase: An isocratic mobile phase consisting of a mixture of acetonitrile and water, with a sulfuric acid buffer, is effective for separation.[4]
- Detection: UV detection at 200 nm is a standard method for this compound.[4]

This method allows for the quantification of **guanylurea phosphate** and the identification of any potential impurities.

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## References

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